

Sulfo-Cy7.5 maleimide safety data sheet information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sulfo-Cy7.5 maleimide

Cat. No.: B12406915

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Technical Guide: Sulfo-Cy7.5 Maleimide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **Sulfo-Cy7.5 maleimide**, a near-infrared (NIR) fluorescent dye crucial for a variety of applications in research and drug development. This document details its core properties, safety information, experimental protocols, and applications.

Core Properties and Specifications

Sulfo-Cy7.5 maleimide is a water-soluble, thiol-reactive fluorescent dye. Its fluorescence in the near-infrared spectrum makes it an ideal probe for deep-tissue in vivo imaging, leveraging the NIR transparency window of biological tissues. The maleimide group facilitates covalent conjugation to sulfhydryl groups (thiols) present on proteins, peptides, and other biomolecules. [1][2] The sulfonated form of the dye enhances its hydrophilicity.[2]

Physicochemical and Spectral Properties

Property	Value	Reference
Molecular Formula	C ₅₁ H ₅₁ K ₃ N ₄ O ₁₅ S ₄	[3]
Molecular Weight	1205.6 g/mol	[3]
Excitation Maximum (λ _{ex})	~788 nm	[3]
Emission Maximum (λ _{em})	~797 nm - 808 nm	[3][4]
Extinction Coefficient	222,000 cm ⁻¹ M ⁻¹	[3]
Fluorescence Quantum Yield	0.21	[3]
Solubility	Good in water, DMF, and DMSO	[3]

Safety Data Sheet (SDS) Information

A comprehensive, GHS-compliant Safety Data Sheet for **Sulfo-Cy7.5 maleimide** is not readily available from public sources. The information below is compiled from supplier data and safety information for similar maleimide compounds. It should be used for guidance only, and a formal risk assessment should be conducted before use.

Hazards Identification

Based on data for similar maleimide compounds, **Sulfo-Cy7.5 maleimide** may be classified as:

- Acute Toxicity, Oral: Category 3
- Skin Corrosion/Irritation: Category 1
- Serious Eye Damage/Eye Irritation: Category 1
- Skin Sensitization: Category 1

GHS Pictograms:

(Pictograms for "Fatal if swallowed", "Causes severe skin burns and eye damage", and "May cause an allergic skin reaction" would be displayed here).

Signal Word: Danger

Hazard Statements:

- Fatal if swallowed.
- Causes severe skin burns and eye damage.
- May cause an allergic skin reaction.

Precautionary Statements:

- Do not breathe dust.
- Wash skin thoroughly after handling.
- Wear protective gloves/protective clothing/eye protection/face protection.
- IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
- IF ON SKIN (or hair): Remove/Take off immediately all contaminated clothing. Rinse skin with water/shower.
- IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

First-Aid Measures

- If inhaled: Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.
- In case of skin contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. Consult a physician.
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Handling and Storage

- Handling: Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.
- Storage: Store at -20°C in the dark.^[2] It can be transported at room temperature for up to 3 weeks.^[2] Keep the container tightly closed in a dry and well-ventilated place. It is recommended to desiccate the product.^[2]

Disposal Considerations

Dispose of contents/container in accordance with local/regional/national/international regulations.

Experimental Protocols

Protein and Antibody Labeling with Sulfo-Cy7.5

Maleimide

This protocol describes the conjugation of **Sulfo-Cy7.5 maleimide** to thiol groups on proteins or antibodies.

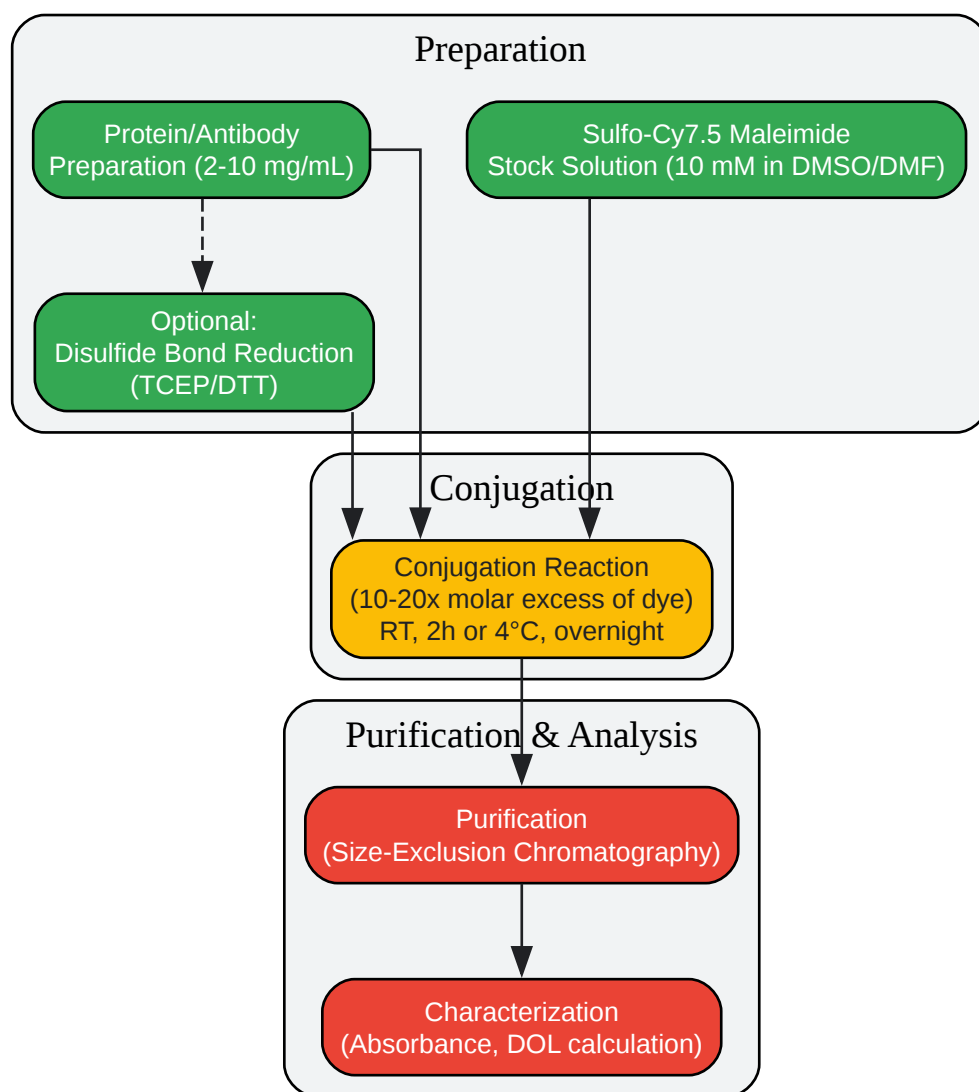
Materials:

- **Sulfo-Cy7.5 maleimide**
- Protein or antibody of interest (in an amine-free buffer like PBS, pH 7.2-7.4)
- Reducing agent (e.g., TCEP, DTT) - Optional, for reducing disulfide bonds
- Anhydrous DMSO or DMF
- Reaction buffer (e.g., PBS, pH 7.0-7.5)
- Purification column (e.g., Sephadex G-25)

Methodology:

- Protein Preparation:

- Dissolve the protein or antibody in the reaction buffer at a concentration of 2-10 mg/mL.[\[1\]](#)
- If the protein contains disulfide bonds that need to be reduced to generate free thiols, add a 10-20 fold molar excess of TCEP and incubate for 30 minutes at room temperature.[\[5\]](#) If using DTT, it must be removed before adding the maleimide dye.
- Dye Preparation:
 - Allow the vial of **Sulfo-Cy7.5 maleimide** to warm to room temperature.
 - Prepare a 10 mM stock solution of the dye in anhydrous DMSO or DMF.[\[1\]](#)
- Conjugation Reaction:
 - Add a 10-20 fold molar excess of the **Sulfo-Cy7.5 maleimide** stock solution to the protein solution.
 - Incubate the reaction for 2 hours at room temperature or overnight at 4°C, protected from light.
- Purification of the Conjugate:
 - Separate the labeled protein from unreacted dye using a size-exclusion chromatography column (e.g., Sephadex G-25) equilibrated with PBS.[\[1\]](#)
 - Collect the fractions containing the fluorescently labeled protein.
- Degree of Labeling (DOL) Calculation:
 - Measure the absorbance of the purified conjugate at 280 nm (for the protein) and ~788 nm (for Sulfo-Cy7.5).
 - The DOL can be calculated using the Beer-Lambert law and the extinction coefficients of the protein and the dye.



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Workflow for Protein and Antibody Labeling with **Sulfo-Cy7.5 Maleimide**.

In Vivo Imaging Protocol

This protocol provides a general workflow for in vivo imaging in a mouse model using a Sulfo-Cy7.5 labeled targeting molecule (e.g., an antibody).

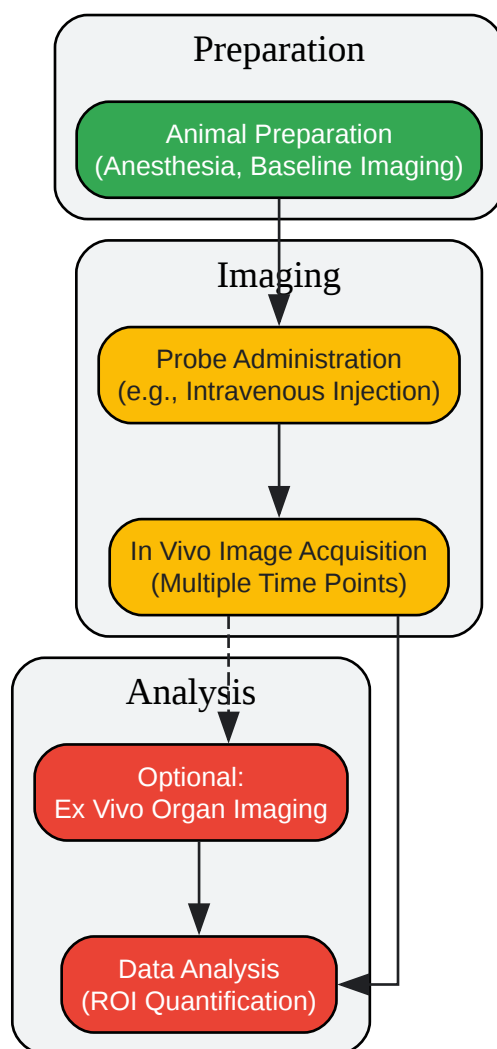
Materials:

- Sulfo-Cy7.5 labeled targeting molecule

- Animal model (e.g., tumor-bearing mouse)
- In vivo imaging system (e.g., IVIS)
- Anesthesia

Methodology:

- Animal Preparation:
 - Anesthetize the animal according to approved institutional protocols.
 - Acquire a baseline pre-injection image.
- Probe Administration:
 - Inject the Sulfo-Cy7.5 labeled probe intravenously (tail vein) or via the desired route. The optimal dose needs to be determined empirically.
- Image Acquisition:
 - Acquire images at various time points post-injection (e.g., 1, 4, 24, 48, 72 hours) to monitor the biodistribution and target accumulation of the probe.
- Ex Vivo Imaging (Optional):
 - At the end of the study, euthanize the animal and dissect the major organs (tumor, liver, spleen, kidneys, etc.).
 - Image the dissected organs to confirm the in vivo signal localization.^[6]
- Data Analysis:
 - Quantify the fluorescence intensity in the regions of interest (ROIs) to determine the probe's biodistribution and target-to-background ratios.



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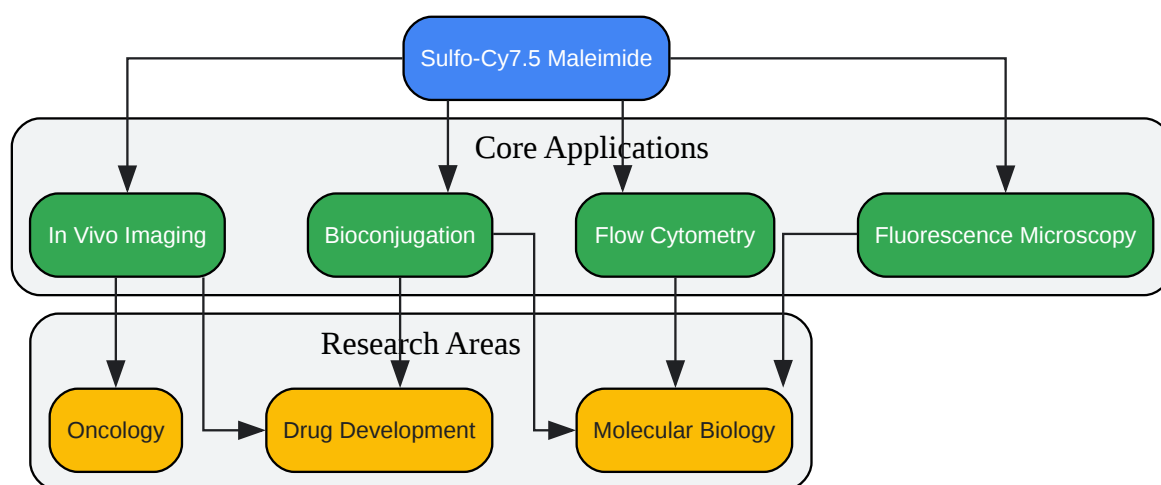
General Workflow for In Vivo Imaging with a Sulfo-Cy7.5 Labeled Probe.

Applications in Research and Drug Development

Sulfo-Cy7.5 maleimide and its conjugates are valuable tools in various research areas:

- **In Vivo Imaging:** The NIR fluorescence of Sulfo-Cy7.5 allows for deep-tissue imaging with high signal-to-background ratios, making it ideal for non-invasive monitoring of biological processes in small animals.[4][6] This includes applications in oncology for tumor visualization and in pharmacology for studying the biodistribution of drugs.

- Flow Cytometry: The distinct spectral properties of Sulfo-Cy7.5 with emission in the far-red spectrum minimize spectral overlap with other common fluorophores, enabling its use in multicolor flow cytometry panels for precise cell sorting and analysis.[4]
- Fluorescence Microscopy: Labeled antibodies and other probes can be used for high-resolution imaging of cellular structures and protein localization.[4]
- Bioconjugation and Molecular Probes: The thiol-reactive maleimide group allows for the efficient labeling of a wide range of biomolecules, creating specific probes for studying molecular interactions and biological pathways.[4]



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Key Applications and Research Areas for **Sulfo-Cy7.5 Maleimide**.

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- To cite this document: BenchChem. [Sulfo-Cy7.5 maleimide safety data sheet information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12406915#sulfo-cy7-5-maleimide-safety-data-sheet-information]

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